

Thermochemical Properties of 2-Aminopentane: A Technical Guide

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Compound of Interest

Compound Name: 2-Aminopentane

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This technical guide provides a comprehensive overview of the available thermochemical data for **2-aminopentane**. The information is presented in a structured format to facilitate its use in research, development, and academic applications. This document summarizes key quantitative data, outlines relevant experimental methodologies, and provides a visual representation of a typical experimental workflow.

Core Thermochemical Data

The following tables summarize the essential thermochemical properties of **2-aminopentane**. The data has been compiled from critically evaluated sources to ensure accuracy and reliability for scientific applications.

Table 1: Enthalpy Data for 2-Pentanamine

Temperature (K)	Enthalpy (Liquid, in equilibrium with Gas) (kJ/mol)	Enthalpy (Ideal Gas) (kJ/mol)
250	-20.662	26.311
298.15	-14.168	38.332
300	-13.881	38.802
350	-6.4404	52.029
400	1.5463	66.059
450	10.053	80.771
500	19.091	96.062
528.514	24.582	105.15

Data sourced from NIST/TRC Web Thermo Tables (WTT).[1]

Table 2: Other Physical and Thermochemical Properties

Property	Value	Source
Enthalpy of Vaporization	33.25 kJ/mol	[2]
Boiling Point	90.5-91.5 °C (lit.)	[3][4]
Density	0.736 g/mL at 25 °C (lit.)	[3][4]
Molar Mass	87.16 g/mol	[2][3][5]
Flash Point	35 °C (closed cup)	
Vapor Pressure	51.1 mmHg at 25°C	[2][3]

Experimental Protocols for Thermochemical Data Determination

The determination of thermochemical data for organic compounds such as **2-aminopentane** relies on precise experimental techniques. The primary methods employed are calorimetry for enthalpy and heat capacity measurements, and spectroscopic analysis for entropy calculations.

Enthalpy of Combustion and Formation: Bomb Calorimetry

The standard enthalpy of formation is often determined indirectly from the enthalpy of combustion, which is measured using a bomb calorimeter.^{[6][7]}

Experimental Procedure:

- **Sample Preparation:** A precisely weighed sample of **2-aminopentane** is placed in a crucible within a high-pressure stainless steel container, known as the "bomb."
- **Pressurization:** The bomb is filled with pure oxygen at a high pressure (typically 20-30 atm) to ensure complete combustion.
- **Calorimeter Assembly:** The sealed bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The initial temperature of the water is recorded with high precision.
- **Ignition:** The sample is ignited by passing an electric current through a fuse wire in contact with the sample.
- **Temperature Measurement:** The temperature of the water is monitored and recorded until it reaches a maximum and then begins to cool. The maximum temperature rise is used to calculate the heat released.
- **Calculation:** The heat of combustion is calculated from the temperature change, the heat capacity of the calorimeter system (determined through calibration with a standard substance like benzoic acid), and the mass of the sample. The enthalpy of formation can then be derived using Hess's law.

Heat Capacity: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a powerful technique for measuring the heat capacity of a substance as a function of temperature.^[8]

Experimental Procedure:

- **Sample and Reference Preparation:** A small, accurately weighed sample of **2-aminopentane** is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed to heat the sample and reference at a constant rate over the desired temperature range.
- **Measurement:** The DSC measures the difference in heat flow required to maintain the sample and reference at the same temperature as they are heated. This differential heat flow is directly proportional to the heat capacity of the sample.
- **Data Analysis:** The resulting thermogram (a plot of heat flow versus temperature) is analyzed to determine the heat capacity of the **2-aminopentane** at various temperatures.

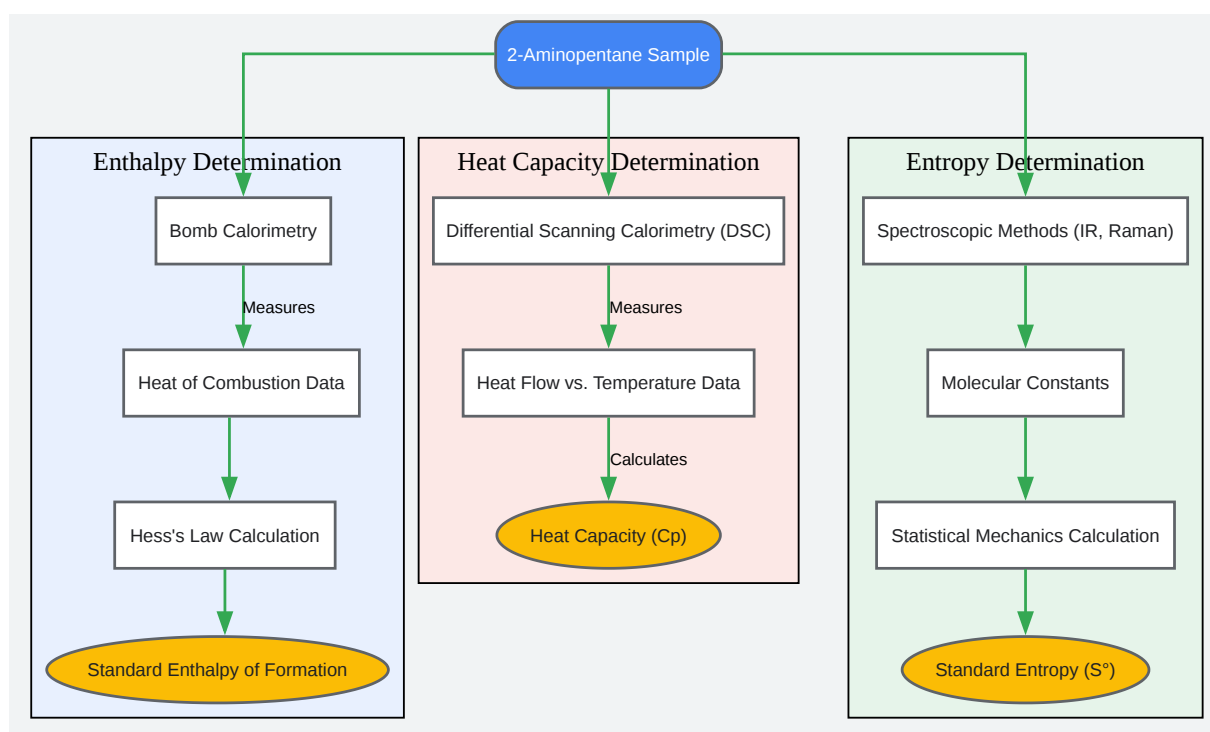
Standard Entropy: Spectroscopic and Calorimetric Methods

The standard entropy of a substance can be determined through a combination of calorimetric measurements and statistical mechanics calculations based on spectroscopic data.

- **Calorimetric Method:** This involves measuring the heat capacity of the substance from a very low temperature (approaching 0 K) up to the standard temperature (298.15 K). The entropy is then calculated by integrating the heat capacity divided by the temperature over this range, accounting for the entropies of any phase transitions.
- **Spectroscopic Method:** Molecular constants obtained from spectroscopic techniques (such as infrared and Raman spectroscopy) are used to calculate the translational, rotational, and vibrational contributions to the entropy based on statistical mechanics principles.^{[9][10]} For many molecules, the values obtained from calorimetric and spectroscopic methods are in good agreement.^{[9][10]}

Experimental Workflow for Thermochemical Data Determination

The following diagram illustrates a generalized workflow for the experimental determination of the key thermochemical properties of a compound like **2-aminopentane**.



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A generalized workflow for the experimental determination of thermochemical properties.

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